

SR-16435 solubility issues and solutions

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Compound of Interest

Compound Name: SR-16435

Cat. No.: B11933324

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SR-16435 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility and handling of **SR-16435**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **SR-16435**?

A1: The recommended solvent for creating a stock solution of **SR-16435** is DMSO (Dimethyl sulfoxide).

Q2: What is the known solubility of **SR-16435** in DMSO?

A2: **SR-16435** has a reported solubility of 10 mM in DMSO.^[1]

Q3: I am having trouble dissolving **SR-16435**. What can I do?

A3: If you are experiencing solubility issues, please refer to the troubleshooting guide below. Common solutions include gentle warming and sonication. Ensure you are not exceeding the 10 mM solubility limit in DMSO.

Q4: Can I use other solvents to dissolve **SR-16435**?

A4: While DMSO is the recommended solvent for initial stock solutions, for in vivo experiments, further dilution into aqueous buffers or specific vehicle solutions is typically required. The

suitability of other organic solvents like ethanol or DMF for creating primary stock solutions has not been widely reported and would need to be determined empirically.

Q5: How should I prepare **SR-16435** for in vivo studies?

A5: For in vivo administration, a stock solution in DMSO can be prepared first. This stock solution should then be further diluted into a physiologically compatible vehicle, such as saline, PBS, or a solution containing Tween 80 or other surfactants to maintain solubility. The final concentration of DMSO in the administered solution should be kept to a minimum (typically <1%) to avoid vehicle-induced biological effects.

Troubleshooting Guide: Solubility Issues

Issue	Possible Cause	Recommended Solution
Precipitate forms after adding solvent.	The concentration of SR-16435 exceeds its solubility limit in the chosen solvent.	Ensure the final concentration does not exceed 10 mM in DMSO. If using a different solvent, the solubility may be lower.
The compound is not fully dissolving.	Insufficient mixing or low temperature.	Gently warm the solution (e.g., in a 37°C water bath) and vortex or sonicate until the compound is fully dissolved.
Precipitation occurs after dilution in an aqueous buffer.	SR-16435 is poorly soluble in aqueous solutions.	Increase the percentage of a co-solvent or surfactant (e.g., Tween 80, Cremophor EL) in your final dilution vehicle. Prepare the final dilution immediately before use.

Quantitative Solubility Data

Compound	Solvent	Solubility
SR-16435	DMSO	10 mM[1]

Experimental Protocols

Protocol for Preparing a 10 mM SR-16435 Stock Solution in DMSO

Materials:

- **SR-16435** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

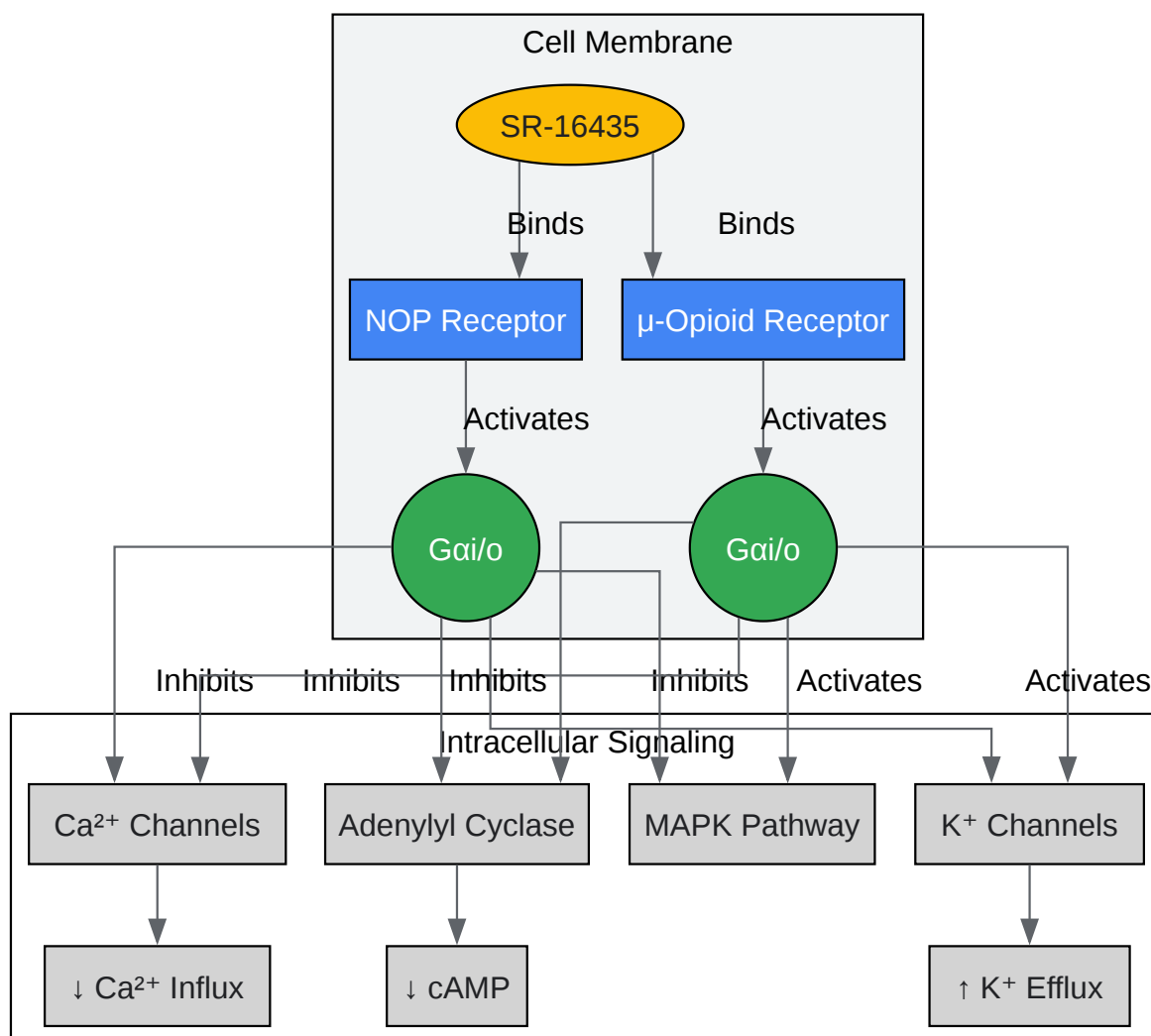
Procedure:

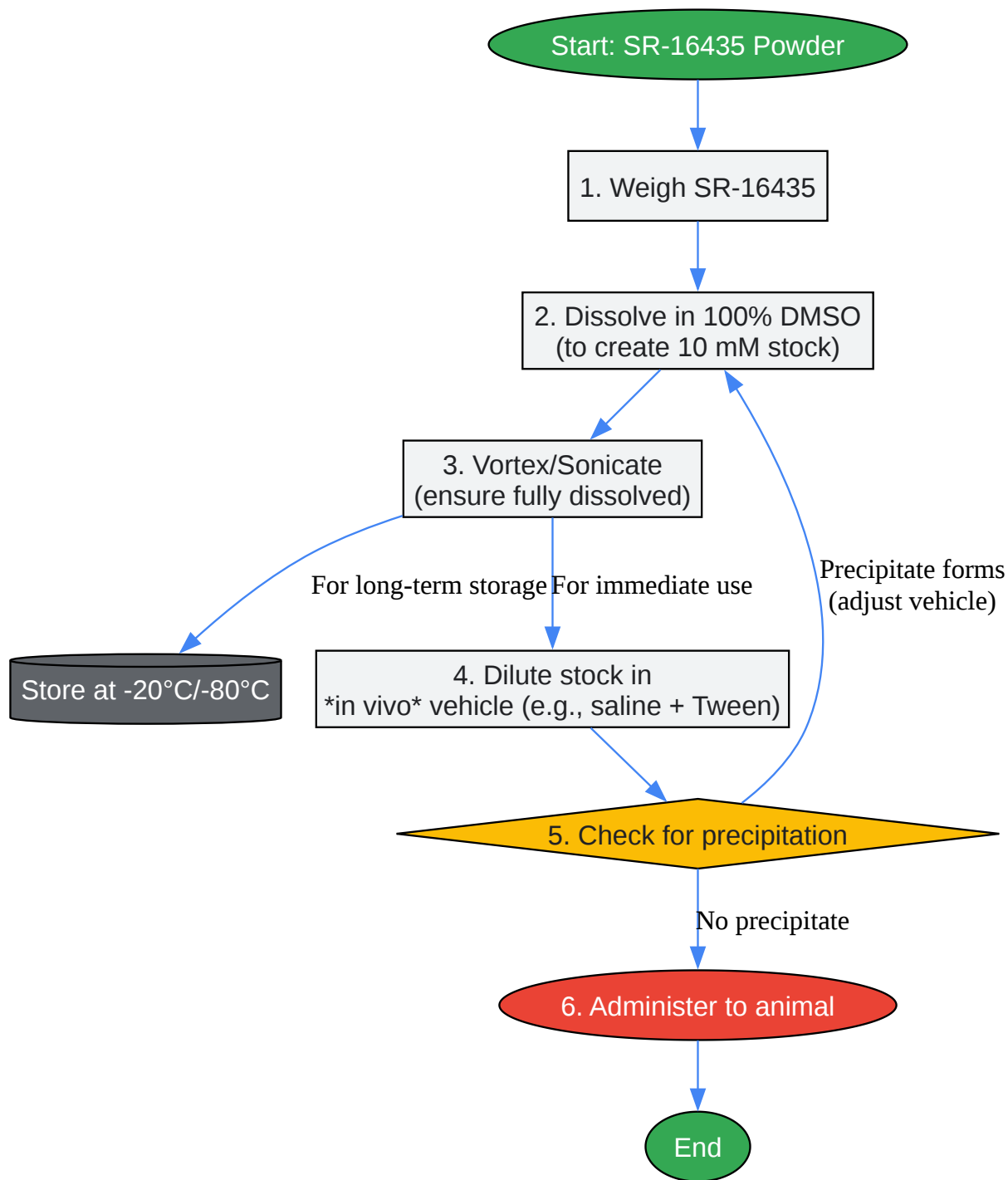
- Calculate the required mass of **SR-16435** to prepare the desired volume of a 10 mM stock solution. The molecular weight of **SR-16435** is approximately 338.49 g/mol .
- Weigh the calculated amount of **SR-16435** powder and place it in a sterile vial.
- Add the calculated volume of anhydrous DMSO to the vial.
- Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution.
- If the compound is not fully dissolved, gently warm the vial in a 37°C water bath for 5-10 minutes and vortex again.
- Alternatively, place the vial in a sonicator bath for 5-10 minutes.
- Visually inspect the solution to ensure there are no visible particles.
- Store the stock solution at -20°C or -80°C for long-term storage.

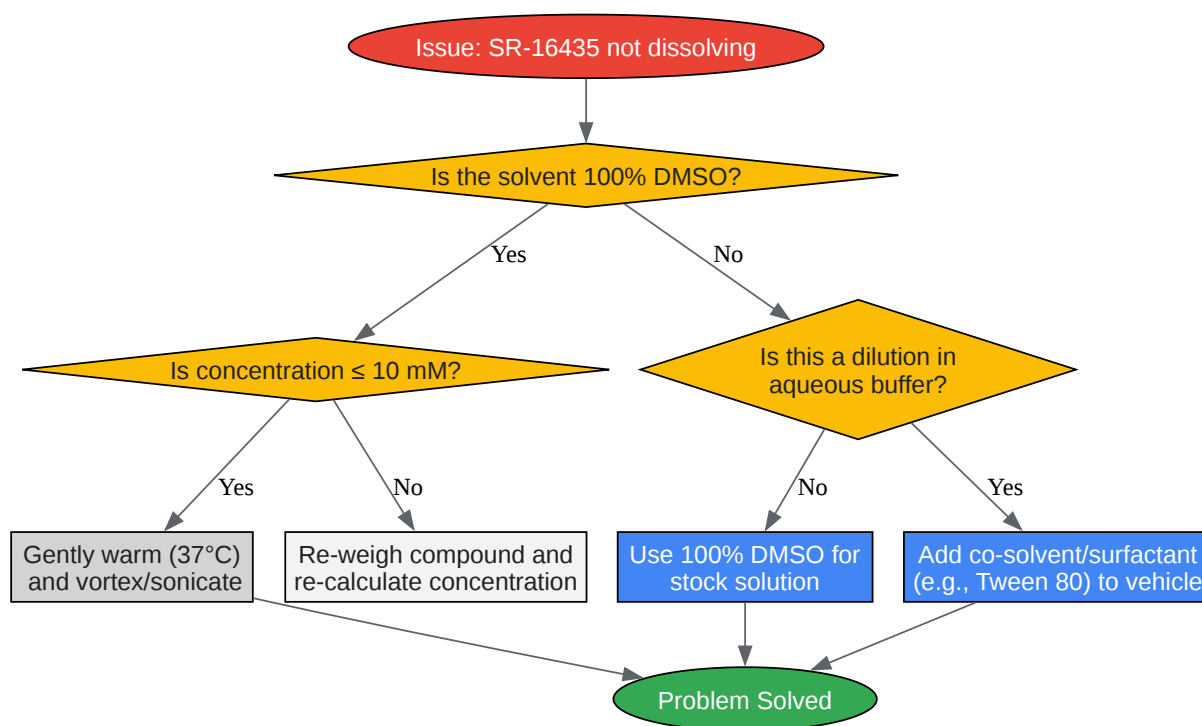
Visualizations

SR-16435 Signaling Pathway

SR-16435 acts as a partial agonist at both the Nociceptin/Orphanin FQ (NOP) receptor and the μ -opioid receptor (MOR), both of which are G protein-coupled receptors (GPCRs).^{[2][3][4][5]}







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